

material safety data sheet for (1R,3S)-(+)-Camphoric acid

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Compound of Interest

Compound Name: (1R,3S)-(+)-Camphoric acid

Cat. No.: B8710440

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An In-depth Technical Guide on the Material Safety Data Sheet for **(1R,3S)-(+)-Camphoric Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological properties of **(1R,3S)-(+)-Camphoric acid**, based on available Material Safety Data Sheets (MSDS) and Safety Data Sheets (SDS). The information is presented to meet the needs of laboratory and research professionals.

Chemical Identification

Precise identification is critical for ensuring the safe handling and use of any chemical substance.

Identifier	Value
IUPAC Name	(1R,3S)-1,2,2-trimethylcyclopentane-1,3-dicarboxylic acid[1]
Synonyms	D-(+)-Camphoric acid, (+)-Camphoric acid, (1R,3S)-1,2,2-Trimethyl-1,3-cyclopentanedicarboxylic acid[2][3][4]
CAS Number	124-83-4[1][2][4][5]
EC Number	204-715-0[5]
Molecular Formula	C ₁₀ H ₁₆ O ₄ [2][4]
Molecular Weight	200.23 g/mol [2][4][5]
InChI Key	LSPHULWDVZXLIL-LDWIPMOCSA-N[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe storage and handling in a laboratory setting.

Property	Value
Appearance	White to almost white powder or crystalline solid.[2][4]
Odor	Odorless.[2][6]
Melting Point	183 - 187 °C / 361.4 - 368.6 °F.[1][2][6]
Optical Rotation	[α] _{20/D} +46° (c = 1 in ethanol).[5]
Vapor Pressure	1.51E-05 mm Hg.[7]
Flash Point	Not applicable.[5]

Hazard Identification and Toxicological Data

(1R,3S)-(+)-Camphoric acid is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	GHS07 (Exclamation Mark) ^[5]	Warning ^[5]	H302: Harmful if swallowed. ^[5]

Toxicological Summary:

- Acute Oral Toxicity: Classified as harmful if swallowed.^[5]^[8] Ingestion may cause adverse health effects.
- Skin Irritation: May cause skin irritation.^[7]
- Eye Irritation: May cause eye irritation.^[7]
- Carcinogenicity: This product is not identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP.^[9]

Experimental Protocols

The hazard classifications are based on standardized experimental data. Below are overviews of relevant protocols.

Protocol for Determination of Acute Oral Toxicity (OECD Guidelines)

The "Acute Toxicity, Oral - Category 4" classification is typically derived from studies following OECD guidelines (e.g., TG 420, 423, or 425). A generalized protocol involves:

- Animal Model: Typically, fasted female rats are used.
- Dose Administration: A single, limit dose (e.g., 2000 mg/kg body weight) or a series of doses is administered by oral gavage.

- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for a period of 14 days.
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.
- Classification: The substance is classified as Category 4 if the results indicate an LD₅₀ (median lethal dose) between 300 and 2000 mg/kg.

First-Aid Experimental Protocol

In case of accidental exposure, the following procedures should be followed:

- Ingestion: Immediately rinse the mouth with water.[\[6\]](#) Do NOT induce vomiting. Call a POISON CENTER or doctor for treatment advice if feeling unwell.
- Inhalation: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing.[\[6\]](#) Seek medical attention if symptoms occur.
- Skin Contact: Remove contaminated clothing. Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[\[6\]](#) Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[6\]](#) Get prompt medical attention.

Spill Management and Handling

Personal Protective Equipment (PPE) and Handling

- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to minimize dust inhalation.[\[3\]](#)[\[10\]](#)
- Eye Protection: Wear chemical safety goggles or glasses that conform to OSHA or EN166 standards.[\[2\]](#)[\[10\]](#)
- Hand Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber).[\[10\]](#) Inspect gloves before use.
- Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[\[2\]](#)[\[10\]](#)

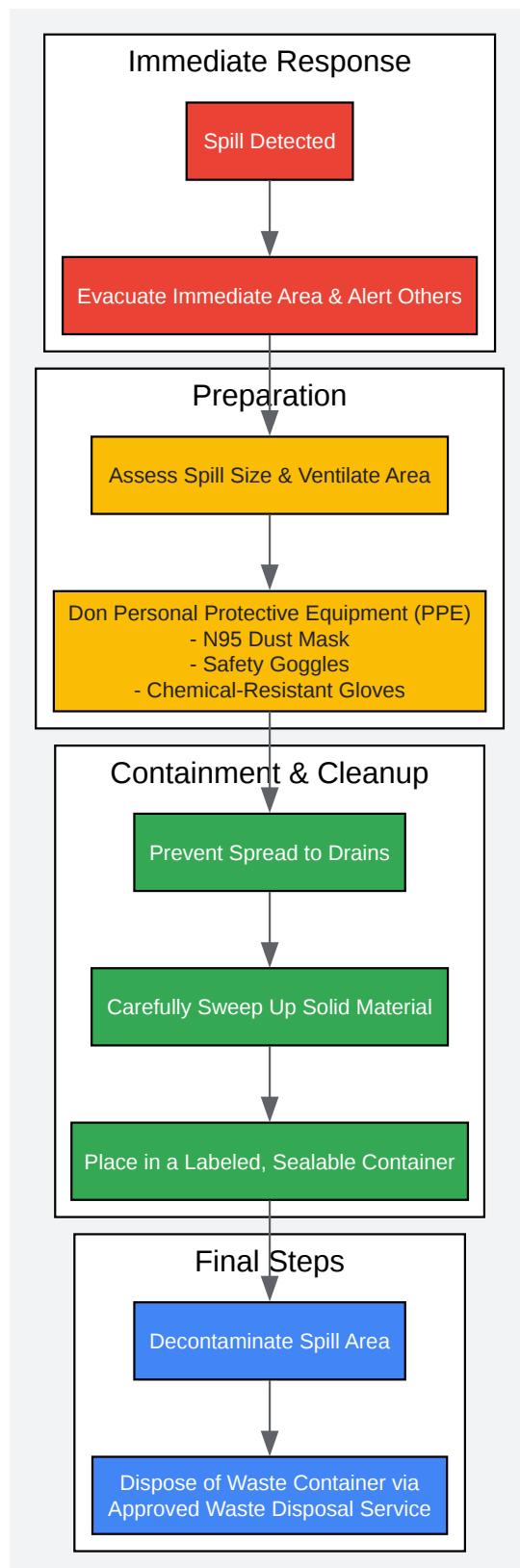
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage

- Store containers tightly closed in a dry, cool, and well-ventilated place.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents.[2]

Visualized Experimental Workflow: Chemical Spill Response

The following diagram outlines the logical workflow for responding to an accidental spill of **(1R,3S)-(+)-Camphoric acid** in a laboratory setting.



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Caption: Logical workflow for the safe handling of a (-)-Camphoric acid spill.

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